

A Technical Guide to the Research Applications of 2-Acetoxypyropanoic Acid

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Compound of Interest

Compound Name: 2-Acetoxypyropanoic acid

CAS No.: 535-17-1

Cat. No.: B1222636

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Acetoxypyropanoic acid, also known as O-acetylactic acid, is a versatile bifunctional molecule featuring both a carboxylic acid and an ester group. This unique structure, particularly when utilized in its enantiomerically pure forms, offers a powerful platform for a variety of chemical transformations and applications. Derived from lactic acid, a readily available bio-renewable feedstock, **2-acetoxypyropanoic acid** is gaining increasing attention as a sustainable building block in the chemical and pharmaceutical industries. This guide provides a comprehensive overview of its synthesis, chemical properties, and diverse research applications, with a focus on its utility for professionals in drug discovery and development.

Chemical Properties and Stereochemistry

2-Acetoxypyropanoic acid ($C_5H_8O_4$, Molar Mass: 132.11 g/mol) is a chiral molecule existing as two enantiomers: (S)-**2-acetoxypyropanoic acid** and (R)-**2-acetoxypyropanoic acid**.^[1] The stereocenter at the C-2 position is crucial for its application in asymmetric synthesis, where precise control of stereochemistry is paramount for biological activity.

Property	Value	Reference
IUPAC Name	2-(acetyloxy)propanoic acid	[2]
CAS Number	535-17-1 (racemic)	[2]
6034-46-4 ((S)-form)	[3]	
Molecular Formula	C ₅ H ₈ O ₄	[2]
Molecular Weight	132.11 g/mol	
Appearance	Colorless liquid	
Density	~1.176 g/mL at 20 °C	
Refractive Index	~1.423 at 20 °C	

Spectroscopic Characterization:

- ¹³C NMR:** The ¹³C NMR spectrum of **2-acetoxypromanoic acid** in Benzene-D₆ shows characteristic peaks for the carbonyl carbons of the carboxylic acid and the ester, as well as for the methyl and methine carbons.[4]
- ¹H NMR:** In a typical ¹H NMR spectrum, the acidic proton of the carboxylic acid appears as a broad singlet at a downfield chemical shift (typically 10-12 ppm). The protons on the carbon adjacent to the nitrile absorb in the 2-3 ppm region.[5]
- Infrared (IR) Spectroscopy:** The IR spectrum displays a broad O-H stretching absorption for the carboxylic acid (around 2500-3300 cm⁻¹) and a sharp C=O stretching band for the ester carbonyl group (around 1710 cm⁻¹).[5]

Synthesis of 2-Acetoxypromanoic Acid and its Derivatives

The primary route to **2-acetoxypromanoic acid** is through the acetylation of lactic acid. This can be achieved using various acetylating agents, with acetic anhydride being a common choice. The reaction can be catalyzed by acids.

Experimental Protocol: Synthesis of (S)-2-Acetoxypropanoic Acid

This protocol is based on the principles of O-acetylation of a hydroxyl group in a carboxylic acid.

Materials:

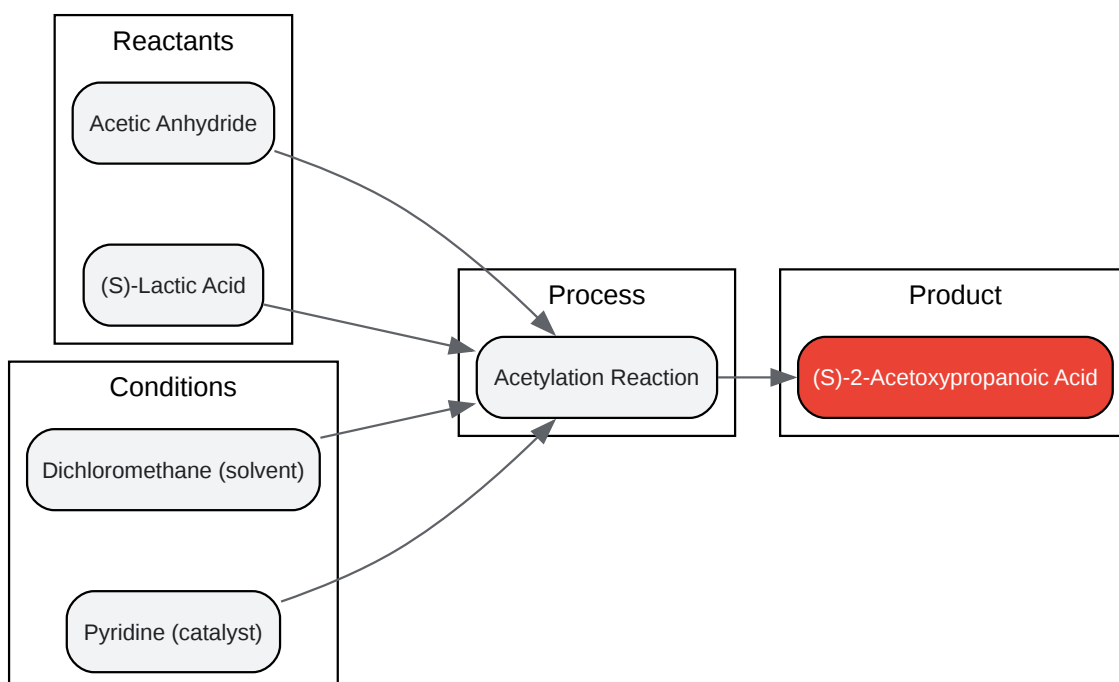
- (S)-Lactic acid
- Acetic anhydride
- Pyridine (optional, as a catalyst and acid scavenger)
- Dichloromethane (solvent)
- Hydrochloric acid (for workup)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask, dissolve (S)-lactic acid in dichloromethane.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride to the cooled solution with stirring. A catalytic amount of pyridine can be added.
- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding water.
- Separate the organic layer and wash it with dilute hydrochloric acid, followed by brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by distillation or column chromatography to yield pure (S)-2-acetoxypropanoic acid.

Synthesis of (S)-2-Acetoxypropanoic Acid



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Caption: A simplified workflow for the synthesis of (S)-2-Acetoxypropanoic Acid.

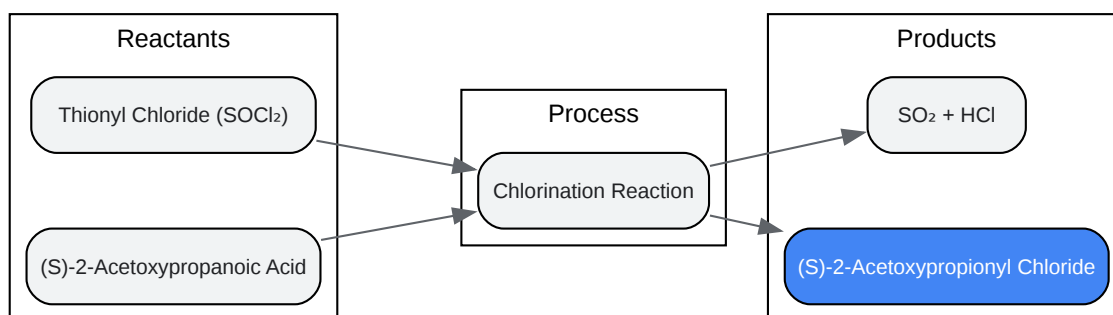
Conversion to (S)-2-Acetoxypropionyl Chloride

For many synthetic applications, the carboxylic acid functionality of **2-acetoxypropanoic acid** needs to be activated. A common method is the conversion to the corresponding acyl chloride using thionyl chloride (SOCl_2).

Reaction Mechanism:

The reaction proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the oxygen of the carboxylic acid's hydroxyl group attacks the electrophilic sulfur atom of thionyl chloride. This is followed by the departure of a chloride ion and subsequent collapse of the intermediate, releasing sulfur dioxide and a protonated chlorine, ultimately forming the acyl chloride.

Conversion to (S)-2-Acetoxypionyl Chloride



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Caption: Conversion of (S)-2-Acetoxypionyl Chloride to its acyl chloride.

Research Applications

Chiral Building Block in Pharmaceutical Synthesis

The primary and most well-documented application of (S)-2-acetoxypionyl chloride is as a key chiral building block in the synthesis of complex pharmaceutical compounds. Its activated form, (S)-2-acetoxypionyl chloride, is a crucial intermediate in the industrial production of the non-ionic X-ray contrast agent, lopamidol.

The synthesis of lopamidol involves the acylation of a substituted diaminobenzene derivative with (S)-2-acetoxypionyl chloride. The chirality introduced by this step is essential for the final compound's properties and safety profile.

Precursor for Bio-based Polymers

2-Acetoxyprompanoic acid serves as a valuable intermediate in the production of acrylic acid from renewable resources. The process involves the pyrolysis of **2-acetoxyprompanoic acid**, which is derived from lactic acid. This bio-based route to acrylic acid is a more sustainable alternative to the traditional petrochemical-based methods. Acrylic acid and its esters are monomers for a wide range of polymers with applications in plastics, coatings, adhesives, and textiles.

Potential in Agrochemicals

Derivatives of **2-acetoxyprompanoic acid** have shown potential in the agrochemical industry. For instance, 2-cyanoacetoxyprompanic acid esters have been investigated for their utility in the synthesis of various agrochemicals.[6] The structural motif of 2-aryloxypropionic acids, which can be synthesized from 2-haloprompanic acids (derivable from **2-acetoxyprompanoic acid**), is found in a class of herbicides. These herbicides act by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme in grasses.

Antimicrobial and Preservative Properties

Organic acids, including propionic acid, are well-known for their antimicrobial properties and are used as food preservatives.[7] They function by lowering the pH and disrupting the cell membranes of microorganisms.[8] While the direct antimicrobial activity of **2-acetoxyprompanoic acid** is less studied than that of propionic acid, its ability to hydrolyze back to lactic acid and acetic acid suggests potential for similar applications. Further research is needed to fully elucidate its efficacy and mechanism of action as a food preservative.

Asymmetric Synthesis and Chiral Derivatizing Agent

Beyond its role in the synthesis of specific targets like lopamidol, (S)-2-acetoxyprompanoyl chloride is a useful chiral derivatizing agent. It can be used to resolve racemic mixtures of alcohols and amines by converting them into diastereomeric esters or amides, which can then be separated by chromatography. This makes it a valuable tool in asymmetric synthesis and the determination of enantiomeric purity.

Future Perspectives

The versatility of **2-acetoxyprompanoic acid**, coupled with its origin from renewable resources, positions it as a key molecule for future research and development. Key areas for future

exploration include:

- Development of novel derivatives: The synthesis and biological evaluation of new esters and amides of **2-acetoxypropanoic acid** could lead to the discovery of new drug candidates with a range of therapeutic activities.
- Expansion of its role in asymmetric synthesis: Investigating its use as a chiral auxiliary in a broader range of asymmetric transformations could unlock new synthetic methodologies.
- Elucidation of its biological activities: A more in-depth study of the antimicrobial and other biological properties of **2-acetoxypropanoic acid** itself could lead to new applications in food science and medicine.
- Optimization of bio-based polymer production: Further research into the catalytic conversion of **2-acetoxypropanoic acid** to acrylic acid and other platform chemicals will contribute to a more sustainable chemical industry.

Conclusion

2-Acetoxypropanoic acid is a multifaceted molecule with significant potential for researchers, scientists, and drug development professionals. Its role as a chiral building block in pharmaceutical synthesis is well-established, and its applications in the production of bio-based polymers and agrochemicals are expanding. As the demand for sustainable and enantiomerically pure chemicals continues to grow, the importance of **2-acetoxypropanoic acid** in both academic and industrial research is set to increase.

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